

(4-Aminosulfonylphenyl)boronic acid CAS number 613660-87-0

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Aminosulfonylphenyl)boronic
acid

Cat. No.: B1292025

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An In-Depth Technical Guide to **(4-Aminosulfonylphenyl)boronic acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(4-Aminosulfonylphenyl)boronic acid** (CAS No. 613660-87-0), a versatile building block in medicinal chemistry and organic synthesis. This document details its physicochemical properties, potential synthesis protocols, applications in drug discovery, and essential safety information.

Physicochemical Properties

(4-Aminosulfonylphenyl)boronic acid, also known by its IUPAC name (4-sulfamoylphenyl)boronic acid, is a bifunctional organic compound containing both a boronic acid group and a sulfonamide group.^[1] These functional groups make it a valuable reagent for creating complex molecules, particularly through cross-coupling reactions.

Property	Data
CAS Number	613660-87-0
Molecular Formula	C ₆ H ₈ BNO ₄ S
Molecular Weight	201.01 g/mol
IUPAC Name	(4-sulfamoylphenyl)boronic acid
Canonical SMILES	B(C1=CC=C(C=C1)S(=O)(=O)N)(O)O
InChI Key	AKSXQPCIAOIJGP-UHFFFAOYSA-N

Synthesis and Manufacturing

The synthesis of substituted phenylboronic acids often involves the borylation of an appropriately functionalized aryl halide. A common and effective method is the lithium-halogen exchange followed by reaction with a trialkyl borate.

Experimental Protocol: Synthesis via Borylation of 4-Bromobenzenesulfonamide

This protocol is a representative procedure based on established methods for converting aryl bromides to boronic acids.[\[3\]](#)

Materials:

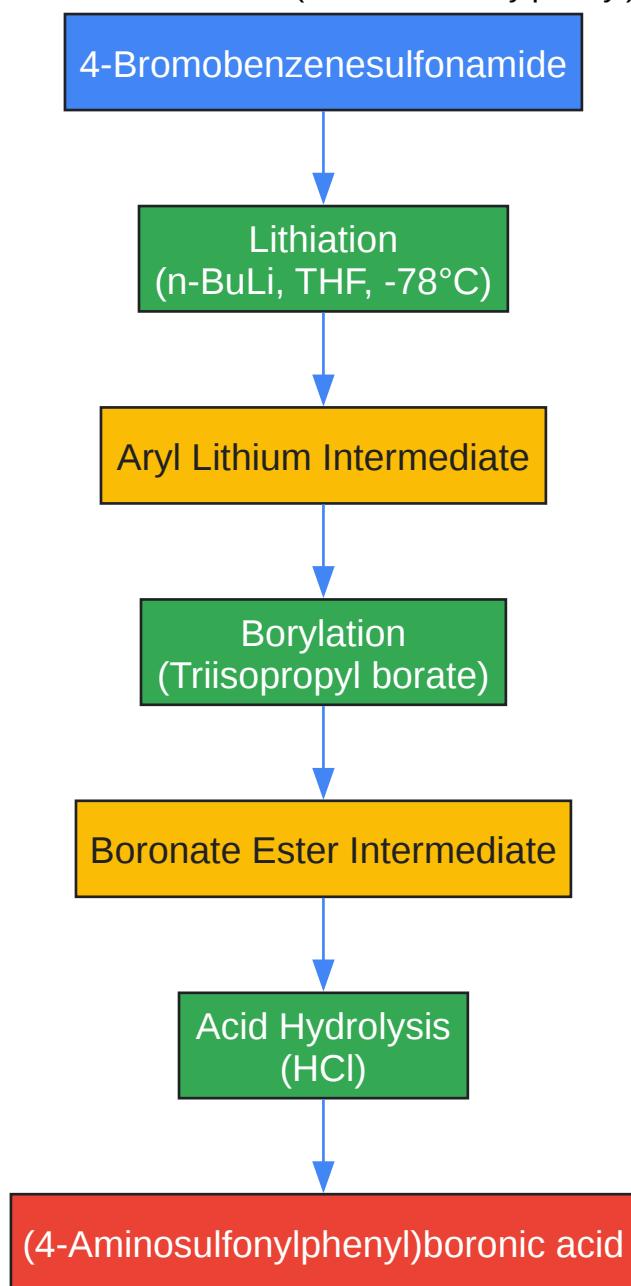
- 4-Bromobenzenesulfonamide
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- Triisopropyl borate
- Hydrochloric acid (HCl)
- Diethyl ether

- Magnesium sulfate (MgSO_4)
- Argon or Nitrogen gas (inert atmosphere)

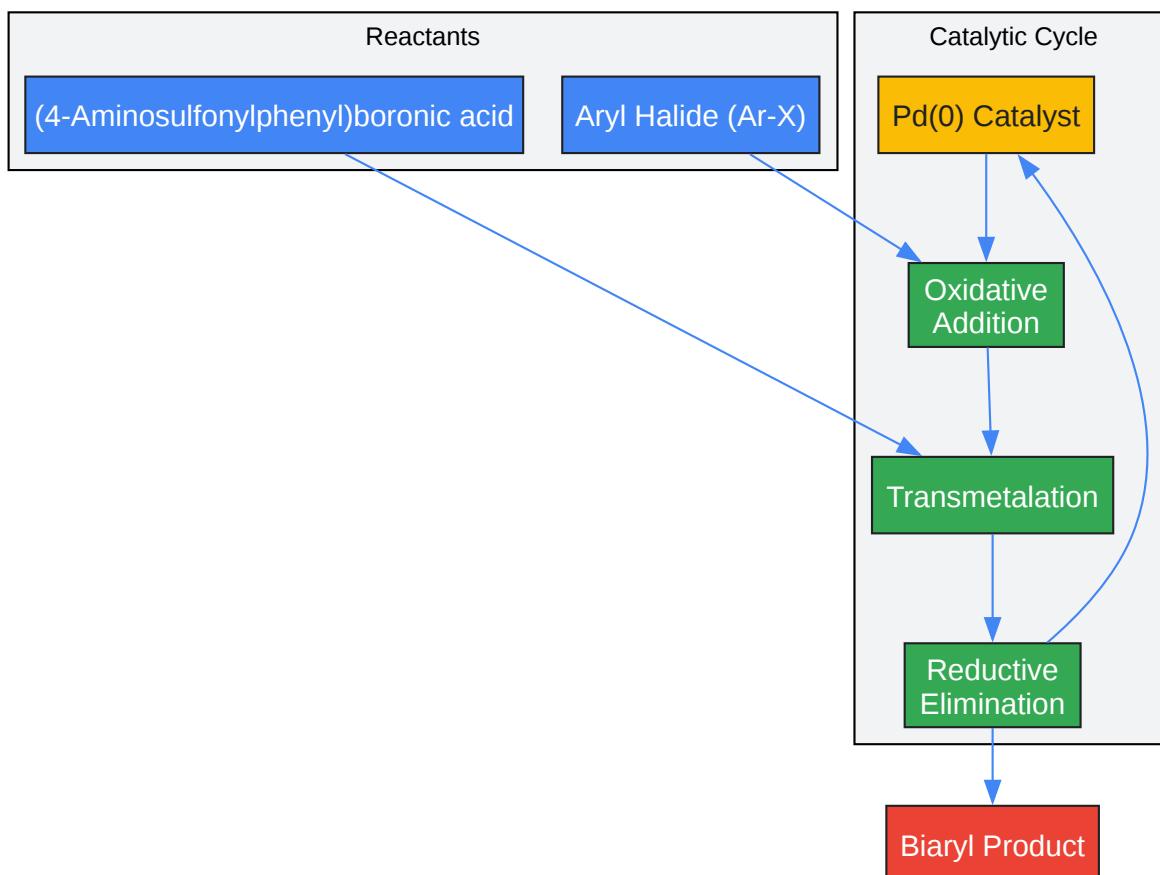
Procedure:

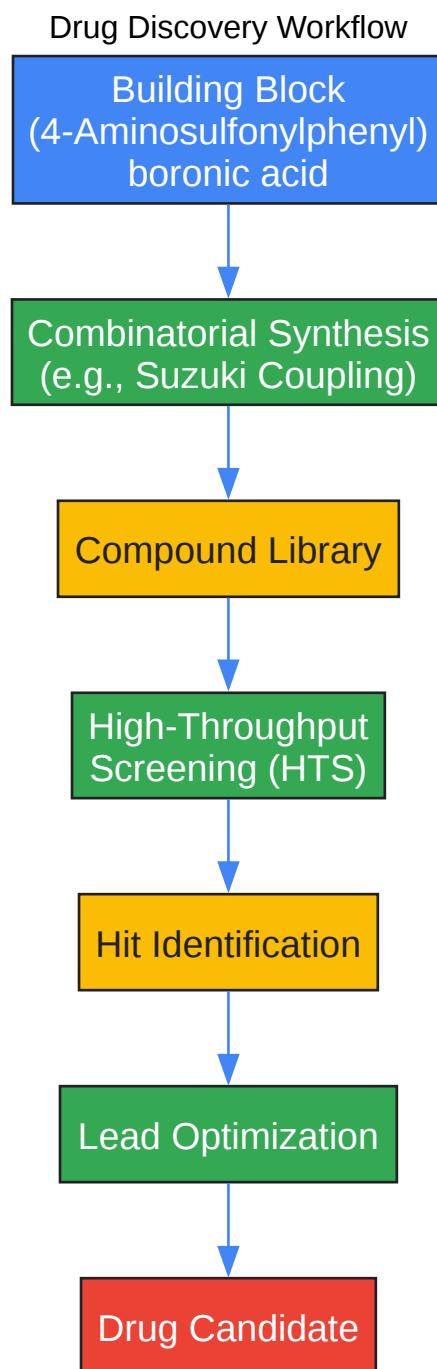
- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, a dropping funnel, and an inert gas inlet is charged with 4-bromobenzenesulfonamide and anhydrous THF under an argon atmosphere.
- Cooling: The solution is cooled to -78°C using a dry ice/acetone bath.
- Lithiation: n-Butyllithium (2.5 M in hexanes, 2.2 equivalents) is added dropwise via the dropping funnel, ensuring the internal temperature does not rise above -70°C . The mixture is stirred at this temperature for 1 hour.
- Borylation: Triisopropyl borate (3 equivalents) is added dropwise to the reaction mixture. The solution is stirred at -78°C for an additional 2 hours and then allowed to warm slowly to room temperature overnight.
- Quenching and Acidification: The reaction is quenched by the slow addition of 2M HCl at 0°C . The mixture is stirred vigorously for 1 hour.
- Extraction: The aqueous layer is separated and extracted three times with diethyl ether.
- Drying and Concentration: The combined organic layers are washed with brine, dried over anhydrous MgSO_4 , filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by recrystallization or column chromatography to yield **(4-Aminosulfonylphenyl)boronic acid**.

General Synthesis Workflow for (4-Aminosulfonylphenyl)boronic acid



Role in Suzuki-Miyaura Cross-Coupling





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References

- 1. 4-(Aminosulphonyl)benzeneboronic acid | C6H8BNO4S | CID 22391977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-(Aminosulfonyl)phenylboronic acid | 613660-87-0 [m.chemicalbook.com]
- 3. Synthesis of Sulfonamide- and Sulfonyl- Phenylboronic Acid Modified Silica Phases for Boronate Affinity Chromatography at Physiological pH - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(4-Aminosulfonylphenyl)boronic acid CAS number 613660-87-0]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292025#4-aminosulfonylphenyl-boronic-acid-cas-number-613660-87-0]

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